

dorsomorphin in vivo vs in vitro efficacy

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Compound Focus: Dorsomorphin

CAS No.: 866405-64-3

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In Vitro vs. In Vivo Efficacy Overview

Model System	Key Findings on Efficacy	Effective Concentration/Dose	Primary Signaling Pathway Targeted	Reference
In Vitro				
Cell-based BMP assay	Inhibited constitutively active ALK2-induced transcription; IC ₅₀ ~0.2 μM	IC ₅₀ : ~0.2 μM (for ALK2)	BMP (SMAD1/5/8)	[1] [2]
Cell-free kinase assay	Inhibited recombinant ALK2 kinase activity; IC ₅₀ ~50 nM	IC ₅₀ : ~50 nM	BMP (Receptor Kinase)	[2]
Prostate cancer cells (DU145, PC-3)	Inhibited invasion, infiltration, and EMT	Specific concentrations not listed	TGF-β/Smad, JAK2/STAT3, Shh	[3]
Colorectal cancer cells	Reversed ABCG2-mediated multidrug resistance	0.3 μM, 1 μM	ABCG2 Transporter	[4]

Model System	Key Findings on Efficacy	Effective Concentration/Dose	Primary Signaling Pathway Targeted	Reference
Uveal melanoma cells	Decreased cell viability	Low doses (specific IC ₅₀ values provided)	AMPK	[5]
Mouse ovarian culture	Promoted activation of primordial follicles	10 µM	AMPK / Wnt / FOXO	[6]
In Vivo				
Zebrafish embryos	Induced dorsalization, phenocopying BMP mutants	≥5 µM (added to water)	BMP (Developmental Patterning)	[1] [2]
Mouse formalin test	Relieved inflammatory pain; dose-dependent effect	1-10 mg/kg (i.p.)	p38 MAPK / c-fos (AMPK-independent)	[7]
Mouse iron homeostasis	Blocked hepatic SMAD phosphorylation, increased serum iron	10 mg/kg (i.p.)	BMP (SMAD1/5/8)	[1]
Mouse xenograft (B16-F1)	Inhibited tumor growth	Not specified in results	Cell cycle, Angiogenesis	[7]
Rat spinal cord injury	Improved motor function after iPSC-derived neuron transplant	Used for <i>in vitro</i> differentiation	BMP (Neural Differentiation)	[8]

Detailed Experimental Protocols

For researchers looking to replicate these studies, here is a summary of key methodologies from the cited literature.

- **In Vitro BMP Signaling Inhibition (Cell-Based)**

- **Assay Type:** BRE-Luc reporter assay in transfected cells.
- **Method:** Cells are treated with **dorsomorphin** and stimulated with BMP ligands or constitutively active BMP Type I receptors (e.g., ALK2). Luciferase activity is measured to quantify BMP pathway transcriptional activity. IC₅₀ values are calculated from dose-response curves [1] [2].

- **In Vivo Inflammatory Pain Model (Mouse Formalin Test)**

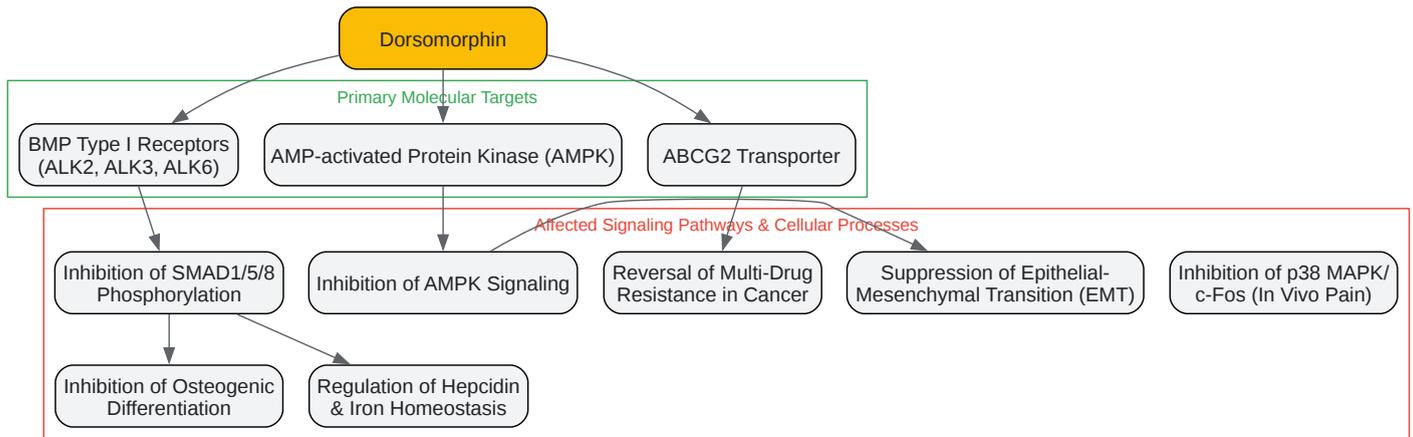
- **Model:** KM mice receive a subcutaneous formalin injection into the plantar surface of a hind paw.
- **Dosing:** **Dorsomorphin** is administered intraperitoneally (1-10 mg/kg) 30 minutes before the formalin challenge.
- **Readout:** Nociceptive behavior (time spent licking/biting the injected paw) is recorded in two phases: Phase I (0-10 min, neurogenic) and Phase II (11-30 min, inflammatory). Efficacy is determined by a significant reduction in licking time, particularly in Phase II [7].

- **In Vivo Zebrafish Dorsalization Assay**

- **Model:** Wild-type zebrafish embryos.
- **Dosing:** Embryos are arrayed in 96-well plates and incubated in water containing **dorsomorphin** ($\geq 5 \mu\text{M}$) starting at 1-8 hours post-fertilization (h.p.f.).
- **Readout:** Embryos are assessed visually at 24 and 48 h.p.f. for dorsalization phenotypes (e.g., expansion of dorsal structures, absent ventral fin). The severity of the phenotype is a direct indicator of BMP signaling inhibition [1] [2].

Mechanisms of Action and Signaling Pathways

Dorsomorphin's effects are mediated through multiple pathways. The following diagram synthesizes its primary mechanisms as reported in the search results.



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Critical Experimental Considerations

When evaluating **dorsomorphin**'s efficacy, it is crucial to account for the following factors, as they significantly influence the interpretation of results.

- **Multi-Target Inhibition:** While initially characterized as an AMPK inhibitor, **dorsomorphin** is a potent inhibitor of BMP type I receptors (ALK2, ALK3, ALK6) [1] [2]. Many of its observed effects, especially in development and iron metabolism, are attributed to BMP pathway blockade. Researchers must use appropriate controls, such as structurally unrelated AMPK inhibitors, to confirm the mechanism behind an observed phenotype [1].
- **Context-Dependent Outcomes:** **Dorsomorphin**'s effect can vary dramatically based on the biological system. For instance, it **inhibits** cancer cell growth in uveal melanoma and prostate cancer models [3] [5] but **promotes** the activation of dormant follicles in ovarian tissue [6]. The specific cellular context and signaling environment are key determinants of the outcome.

- **Off-Target Effects at High Concentrations:** Although nanomolar to low micromolar concentrations are sufficient for BMP receptor inhibition, higher concentrations can affect other kinases [2]. Dose-response experiments and careful concentration selection are essential for establishing specificity.

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